

# C108297: Application Notes and Protocols for Chronic Preclinical Studies

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## Compound of Interest

Compound Name: C108297

Cat. No.: B1668170

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## Introduction

**C108297** is a selective glucocorticoid receptor (GR) modulator with demonstrated efficacy in preclinical models of stress, neuroinflammation, and obesity. Its unique profile as a modulator, exhibiting both antagonistic and partial agonistic activities depending on the tissue and context, makes it a compound of interest for chronic disease models. These application notes provide a summary of available data on **C108297** treatment duration in preclinical chronic studies and offer detailed protocols for its administration. It is important to note that publicly available data on **C108297** is currently limited to studies with a maximum duration of two weeks. Researchers planning longer-term chronic studies should consider these notes as a starting point and incorporate rigorous safety and tolerability monitoring.

## Data Presentation

The following tables summarize quantitative data from preclinical studies involving **C108297** administration for durations of up to two weeks.

Table 1: Effects of **C108297** on Hypothalamic-Pituitary-Adrenal (HPA) Axis and Body Weight in Adolescent Rats

| Duration | Dose                | Animal Model                                                       | Key Findings                                                                                                                                                                                                                                                                                                  | Reference |
|----------|---------------------|--------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| 2 weeks  | 30 mg/kg/day (s.c.) | Adolescent male and female rats undergoing chronic variable stress | <p>Males:</p> <p>Decreased body weight gain in both control and stressed rats from day 7.</p> <p>Reduced baseline plasma corticosterone levels. Females:</p> <p>Prevented stress-induced sensitization of the HPA axis.</p> <p>Reduced body weight gain in both control and stressed females from day 10.</p> |           |

Table 2: Effects of **C108297** on Corticosterone Levels and Neurogenesis in Adult Mice

| Duration | Dose                   | Animal Model                                                           | Key Findings                                                                                                                                                                                                                                | Reference |
|----------|------------------------|------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| 10 days  | 30 mg/kg/day<br>(s.c.) | Adult male mice<br>after pilocarpine-<br>induced status<br>epilepticus | Normalized<br>baseline<br>corticosterone<br>hypersecretion.<br>Attenuated<br>stress-induced<br>corticosterone<br>release.<br>Reduced<br>microglial<br>proliferation and<br>the number of<br>ectopic granule<br>cells in the<br>hippocampus. |           |
| 4 days   | 50 mg/kg/day           | Adult rats with<br>chronic<br>corticosterone<br>exposure               | Antagonized the<br>suppressive<br>effect of<br>corticosterone on<br>the number of<br>BrdU-positive<br>(newborn) cells<br>in the dentate<br>gyrus.                                                                                           |           |

## Experimental Protocols

The following are detailed protocols for the administration of **C108297** in rodent models based on published literature.

### Protocol 1: Subcutaneous Administration of **C108297** in Mice for up to 10 Days

Objective: To evaluate the effects of **C108297** on neurological and endocrine parameters in a mouse model.

#### Materials:

- **C108297** powder
- Vehicle: Polyethylene glycol (PEG)
- Sterile 1 mL syringes with 27-30 gauge needles
- Analytical balance
- Vortex mixer
- Animal scale

#### Procedure:

- Compound Preparation:
  - On the day of injection, prepare the dosing solution by dissolving **C108297** powder in polyethylene glycol to the desired concentration (e.g., for a 30 mg/kg dose in a 25g mouse with an injection volume of 0.1 mL, the concentration would be 7.5 mg/mL).
  - Ensure the compound is fully dissolved. Gentle warming and vortexing may be necessary. Prepare fresh daily.
- Animal Handling and Dosing:
  - Weigh each mouse accurately before each administration to calculate the precise injection volume.
  - Administer **C108297** or vehicle via subcutaneous (s.c.) injection once daily.
  - Vary the injection site on the back to avoid irritation.
- Monitoring:
  - Monitor animals daily for any signs of toxicity, including changes in body weight, food and water intake, and general behavior.

- For HPA axis assessment, blood samples can be collected via tail-nick at baseline and at specified time points after the final dose to measure corticosterone levels.

#### Protocol 2: Subcutaneous Administration of **C108297** in Adolescent Rats for 2 Weeks

Objective: To assess the long-term effects of **C108297** on HPA axis function and metabolism in an adolescent stress model.

#### Materials:

- **C108297** powder
- Vehicle: A common vehicle for subcutaneous injection of hydrophobic compounds is a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. Note: The specific vehicle for the 2-week rat study was not detailed in the reference, so a standard formulation is suggested here.
- Sterile 1 mL syringes with 25-27 gauge needles
- Analytical balance
- Vortex mixer and sonicator
- Animal scale

#### Procedure:

- Compound Preparation:
  - Prepare a stock solution of **C108297** in DMSO.
  - Sequentially add PEG300, Tween-80, and saline while vortexing to create a clear solution. Sonication may be used
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